

# Application Notes and Protocols: Stellite in Nuclear Reactor Components

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## Compound of Interest

Compound Name:	Stellite
CAS No.:	8049-28-3
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## Introduction

**Stellite** alloys, a family of cobalt-based superalloys, are critical materials in the nuclear industry due to their exceptional resistance to wear, corrosion, and degradation at high temperatures.[1] [2] These properties make them indispensable for components subjected to harsh operating conditions within nuclear reactors.[1] However, the use of cobalt-based alloys like **Stellite** also presents a significant challenge in the form of radioactive contamination.[3][4][5] This document provides detailed application notes and protocols for the use of **Stellite** in nuclear reactor components, addressing both its advantages and the critical issue of cobalt activation.

**Stellite** alloys are primarily composed of cobalt, chromium, and tungsten or molybdenum.[6][7] Their superior performance stems from a microstructure consisting of hard carbides dispersed in a cobalt-chromium matrix, which provides excellent resistance to various forms of mechanical and chemical degradation.[2][8]

## Key Applications in Nuclear Reactors

**Stellite** alloys are utilized in various critical components within nuclear power plants, particularly in areas requiring high wear and corrosion resistance. Some of the primary applications include:

- **Valves and Valve Seats:** **Stellite** is extensively used for the hardfacing of valve seats and discs, especially in gate and check valves that experience significant sliding and impact forces.[9][10] Its hardness and ability to withstand galling (a form of wear caused by adhesion between sliding surfaces) are crucial for maintaining the integrity and functionality of these components over long operational periods.[11]
- **Bearings and Bushings:** The low friction and high wear resistance of **Stellite** make it suitable for bearings and bushings in various reactor mechanisms.[1][12]
- **Pump Components:** Components within reactor coolant pumps that are subjected to high-velocity fluid flow and potential cavitation benefit from the erosion and corrosion resistance of **Stellite**. [13]
- **Control Rod Mechanisms:** Parts within control rod drive mechanisms that require precise movement and long-term reliability often utilize **Stellite** alloys.

## Properties of Common Stellite Grades in Nuclear Applications

Several grades of **Stellite** are employed in nuclear reactors, each with a composition tailored for specific performance characteristics. The selection of a particular grade depends on the specific requirements of the application, such as the type of wear, operating temperature, and corrosive environment.



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## The Challenge of Cobalt Activation

A major drawback of using **Stellite** and other cobalt-based alloys in nuclear reactors is the activation of cobalt-59 ( $^{59}\text{Co}$ ), the stable isotope of cobalt, into the radioactive isotope cobalt-60 ( $^{60}\text{Co}$ ).<sup>[4][5][17]</sup> This occurs when  $^{59}\text{Co}$  absorbs a neutron in the reactor core.<sup>[5]</sup>

## Cobalt Release and Transport

Cobalt can be released into the primary coolant circuit through two primary mechanisms:

- Corrosion: The high-temperature, high-pressure water in the primary coolant circuit can cause the corrosion of **Stellite** components, leading to the release of cobalt ions.<sup>[4][14]</sup>
- Wear: Mechanical wear and friction between moving parts, such as valve seats, can release fine particles of **Stellite** into the coolant.<sup>[14][17]</sup>

Once released, these cobalt particles and ions are transported by the coolant throughout the primary circuit. When they pass through the reactor core, they are exposed to a high neutron flux, leading to the formation of  $^{60}\text{Co}$ .<sup>[9][11]</sup>

## Radiological Impact

Cobalt-60 is a high-energy gamma emitter with a half-life of 5.3 years.<sup>[14][17]</sup> The activated cobalt can deposit on out-of-core surfaces, such as piping and steam generators, creating radiation fields that contribute significantly to the occupational radiation exposure of plant

personnel during maintenance and outages.[17][18] This is a major concern for nuclear power plant operators, driving efforts to minimize the use of cobalt-based alloys.[14][18]

## Experimental Protocols

### Protocol for Evaluating Wear Resistance of Stellite Hardfacings

This protocol outlines a method for assessing the sliding wear resistance of **Stellite** hardfacings in a simulated Pressurized Water Reactor (PWR) primary water environment.

Objective: To determine the wear rate and coefficient of friction of **Stellite** alloys under conditions relevant to nuclear reactor operation.

Apparatus:

- High-temperature, high-pressure autoclave with a pin-on-disc tribometer.
- Heating and pressure control systems.
- Torque and force sensors to measure friction.
- Water chemistry control system to maintain simulated PWR primary water conditions (e.g., boric acid and lithium hydroxide concentrations).

Procedure:

- Sample Preparation:
  - Prepare pin and disc samples from the desired **Stellite** alloy. The hardfacing can be applied using techniques like Plasma Transferred Arc (PTA) welding or laser cladding.[15]
  - Characterize the microstructure and hardness of the hardfaced layer.
  - Clean the samples ultrasonically in acetone and deionized water.
- Test Environment:

- Fill the autoclave with deionized water containing the appropriate concentrations of boric acid and lithium hydroxide to simulate PWR primary coolant.
- Deoxygenate the water by bubbling with hydrogen or nitrogen gas.
- Heat the autoclave to the desired test temperature (e.g., 300-340°C) and pressurize to the target pressure (e.g., 15 MPa).[12]
- Wear Testing:
  - Mount the pin and disc samples in the tribometer.
  - Apply a constant normal load to the pin.
  - Rotate the disc at a specified sliding velocity.
  - Continuously monitor and record the frictional force and temperature.
  - Run the test for a predetermined duration or number of cycles.
- Post-Test Analysis:
  - Measure the mass loss of the pin and disc to calculate the wear rate.
  - Analyze the worn surfaces using Scanning Electron Microscopy (SEM) and Energy Dispersive X-ray Spectroscopy (EDX) to identify wear mechanisms.
  - Characterize any changes in the surface microstructure using techniques like Electron Backscatter Diffraction (EBSD).[12]

## Protocol for Assessing Corrosion Behavior of Stellite

This protocol describes a method for evaluating the corrosion resistance of **Stellite** alloys in a simulated nuclear reactor coolant environment.

Objective: To determine the corrosion rate and characterize the oxide film formation on **Stellite** alloys.

Apparatus:

- High-temperature, high-pressure autoclave.
- Water chemistry control system.
- Electrochemical testing equipment (potentiostat, reference electrode, counter electrode).
- Surface analysis instruments (e.g., X-ray Photoelectron Spectroscopy (XPS), Auger Electron Spectroscopy (AES)).

#### Procedure:

- Sample Preparation:
  - Prepare coupons of the **Stellite** alloy to be tested.
  - Grind and polish the sample surfaces to a consistent finish.
  - Clean the samples ultrasonically.
- Exposure Conditions:
  - Place the samples in the autoclave filled with the simulated reactor coolant.
  - Control the temperature, pressure, and water chemistry (pH, dissolved oxygen, etc.) to match the desired reactor conditions.[\[4\]](#)[\[14\]](#)
  - For studying the effects of radiation, a gamma irradiation source can be used.[\[4\]](#)[\[5\]](#)
- Corrosion Measurement:
  - Weight Loss: Measure the weight of the samples before and after exposure to determine the average corrosion rate.[\[14\]](#)
  - Electrochemical Measurements: Conduct potentiodynamic polarization or electrochemical impedance spectroscopy tests to study the corrosion kinetics and passivation behavior.
- Oxide Film Characterization:

- Analyze the surface of the corroded samples using XPS and AES to determine the composition and thickness of the oxide film.[4][14]
- Use SEM to examine the morphology of the oxide layer.

## Data Presentation

Table 1: Typical Mechanical Properties of **Stellite 6** at Room Temperature



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Table 2: Influence of Temperature on Wear of **Stellite 6** in Simulated PWR Water



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## Signaling Pathways and Logical Relationships Cobalt Activation Pathway

The process of cobalt activation and its subsequent contribution to radiation fields can be visualized as a logical pathway.



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Caption: Logical flow of cobalt activation in a nuclear reactor.

## Experimental Workflow for Stellite Evaluation

The following diagram illustrates a typical workflow for the experimental evaluation of **Stellite** alloys for nuclear applications.



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Caption: Experimental workflow for evaluating **Stellite** alloys.

## Alternatives to Stellite

Due to the issues associated with cobalt activation, there is significant research into cobalt-free alternatives for hardfacing applications in nuclear reactors.[3][19][20] Some of the materials being investigated include:

- Iron-based alloys: Alloys like NOREM have been developed as a replacement for **Stellite**. [3] While they offer good corrosion resistance and hardness, their wear resistance at high temperatures and pressures may be a limiting factor. [3]
- Nickel-based alloys: These alloys are also being considered as potential replacements. [14] [18]
- Novel materials: Research is ongoing into new materials, such as silicide-strengthened stainless steels, that could potentially match the performance of **Stellite** without the associated radiological concerns. [18][19]

## Conclusion

**Stellite** alloys remain a critical material for ensuring the reliability and safety of nuclear reactor components due to their outstanding wear and corrosion resistance at high temperatures. However, the activation of cobalt is a significant drawback that necessitates careful consideration and management. The protocols and information provided in this document are intended to guide researchers and engineers in the effective application and evaluation of **Stellite**, while also highlighting the ongoing efforts to develop safer, cobalt-free alternatives for the future of nuclear energy. Reducing the use of **Stellite** in new reactor designs is considered the most effective way to mitigate cobalt-60 contamination. [14][17]

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## References

- 1. Stellite Alloy Nuclear Parts Superalloy Precision Forging Factory [[newayaerotech.com](http://newayaerotech.com)]
- 2. Stellite 101: Wear, High-Temp, and Corrosion Resistant Alloy [[stellite.com](http://stellite.com)]
- 3. Replacement of Cobalt base alloys hardfacing by NOREM alloy; EDF experience and development, some metallurgical considerations. Valves application (CLAMA, RAMA) [[inis.iaea.org](http://inis.iaea.org)]
- 4. [ecs.confex.com](http://ecs.confex.com) [[ecs.confex.com](http://ecs.confex.com)]
- 5. Radiation-induced corrosion of stellite-6 [[inis.iaea.org](http://inis.iaea.org)]
- 6. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 7. [dekmake.com](http://dekmake.com) [[dekmake.com](http://dekmake.com)]
- 8. Stellite - Cobalt-Based Alloys | Kennametal Stellite [[stellite.com](http://stellite.com)]
- 9. Heavy Metal Mixes: The Alloys in Nuclear Reactors [[ntanet.net](http://ntanet.net)]
- 10. [nrc.gov](http://nrc.gov) [[nrc.gov](http://nrc.gov)]
- 11. [eprijournal.com](http://eprijournal.com) [[eprijournal.com](http://eprijournal.com)]
- 12. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 13. Stellite 12 [[newayaerotech.com](http://newayaerotech.com)]
- 14. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 15. [asmedigitalcollection.asme.org](http://asmedigitalcollection.asme.org) [[asmedigitalcollection.asme.org](http://asmedigitalcollection.asme.org)]
- 16. [tandfonline.com](http://tandfonline.com) [[tandfonline.com](http://tandfonline.com)]
- 17. [asmedigitalcollection.asme.org](http://asmedigitalcollection.asme.org) [[asmedigitalcollection.asme.org](http://asmedigitalcollection.asme.org)]
- 18. GtR [[gtr.ukri.org](http://gtr.ukri.org)]
- 19. GtR [[gtr.ukri.org](http://gtr.ukri.org)]
- 20. Laboratory evaluation of low cobalt wear materials for nuclear applications [[inis.iaea.org](http://inis.iaea.org)]
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